

Application Notes and Protocols for PFI-6N in Cell-Based Assays

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Compound of Interest

Compound Name: PFI-6N

Cat. No.: B15558818

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Introduction

PFI-6N is the recommended negative control for PFI-6, a potent and selective chemical probe for the YEATS domain of MLLT1 (ENL) and MLLT3 (AF9). MLLT1 and MLLT3 are epigenetic reader proteins that recognize acetylated and crotonylated lysine residues on histones, playing a crucial role in transcriptional regulation.[1][2] Dysregulation of these proteins is implicated in various diseases, including acute myeloid leukemia (AML).[3][4] PFI-6 competitively binds to the YEATS domain of MLLT1/3, thereby displacing them from chromatin and modulating gene expression. **PFI-6N** is a structurally similar analog of PFI-6 that is inactive against MLLT1/3, making it an ideal tool to differentiate on-target effects from off-target or compound scaffold-related effects in cell-based assays.

This document provides detailed protocols for utilizing PFI-6 and its negative control, **PFI-6N**, in key cell-based assays to investigate the biological functions of MLLT1/3 and to assess the cellular activity of PFI-6.

Mechanism of Action

MLLT1 and MLLT3 are components of various transcriptional complexes, including the Super Elongation Complex (SEC).[1] Through their YEATS domain, they bind to acetylated lysine residues on histone tails, which is a critical step for the recruitment of the transcriptional machinery to specific gene loci, leading to gene activation. PFI-6 acts as a competitive inhibitor

of the YEATS domain, preventing the recognition of acetylated histones by MLLT1/3. This leads to the displacement of MLLT1/3 from chromatin, thereby inhibiting the transcription of target genes.

Data Presentation

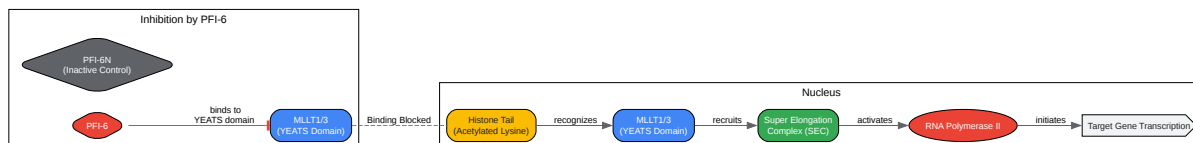
Table 1: In Vitro Potency of PFI-6 and PFI-6N

Compound	Target	Assay Type	IC50 (nM)
PFI-6	MLLT1	Biochemical Assay	140[5][6]
MLLT3	Biochemical Assay	160[5][6]	
PFI-6N	MLLT1/3	Biochemical Assay	>30,000[7]

Table 2: Recommended Concentration Ranges for Cell-Based Assays

Assay Type	PFI-6 Concentration	PFI-6N Concentration	Recommended Cell Lines
Cell Viability (e.g., MTS)	0.1 - 20 µM	0.1 - 20 µM	MV4-11 (AML), MOLM-13 (AML)
Target Engagement (NanoBRET™)	0.01 - 10 µM	0.01 - 10 µM	HEK293T
Colony Formation Assay	0.1 - 5 µM	0.1 - 5 µM	MV4-11 (AML), MOLM-13 (AML)

Mandatory Visualization



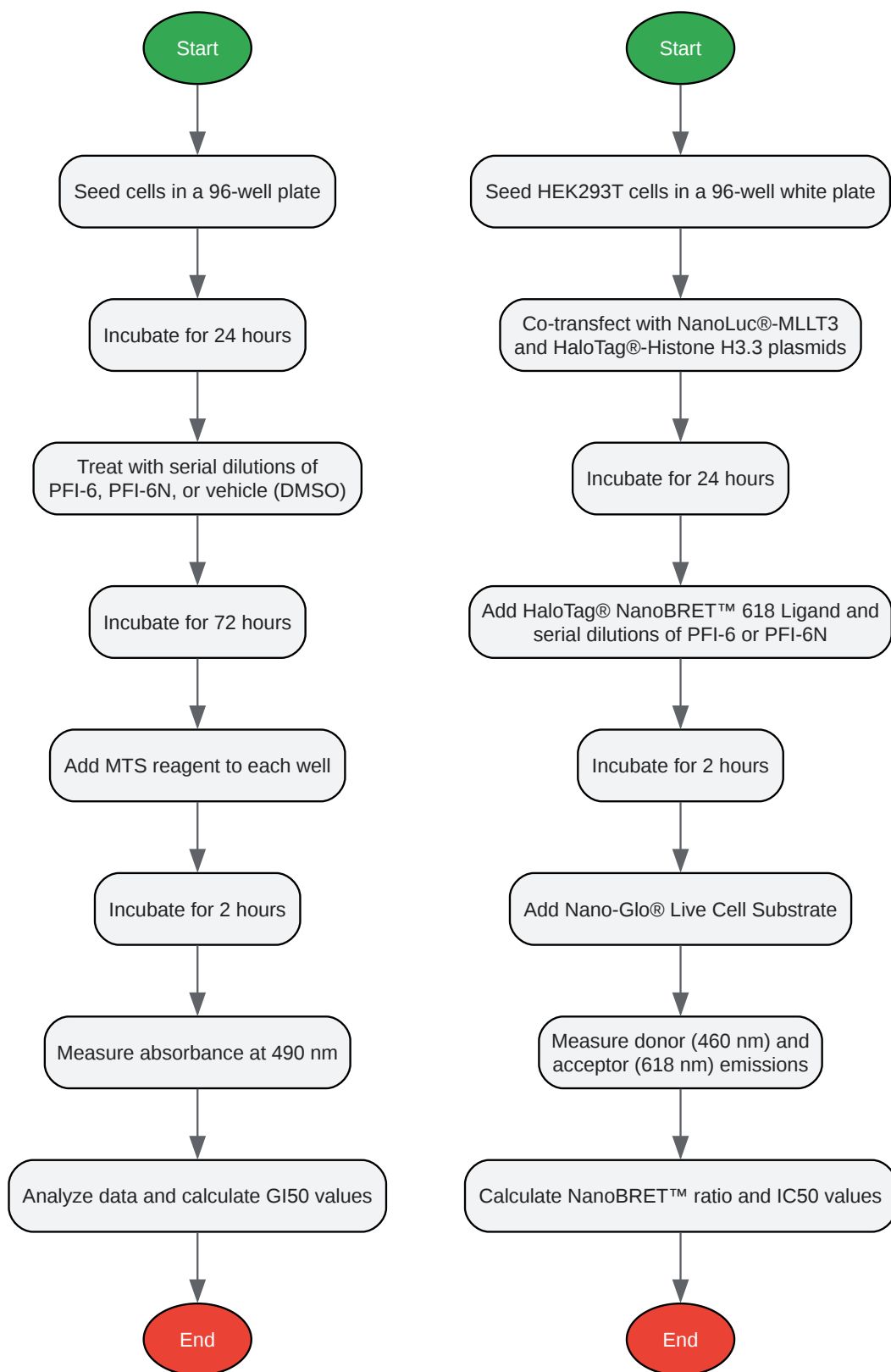
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Caption: MLLT1/3 signaling pathway and inhibition by PFI-6.

Experimental Protocols

Cell Viability Assay (MTS Assay)

This assay determines the effect of PFI-6 on cell proliferation and viability.



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